

Best practices for storing and handling (1-13C)Aniline

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Compound of Interest

Compound Name: (1-~13~C)Aniline

Cat. No.: B101788

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Technical Support Center: (1-13C)Aniline

This resource is designed for researchers, scientists, and drug development professionals, providing essential information on the best practices for storing and handling (1-13C)Aniline. The following troubleshooting guides and FAQs address specific issues to ensure safe and effective experimentation. As the health and safety data for isotopically-labeled compounds are generally assumed to be similar to their unlabeled counterparts, the following guidelines are based on the known hazards of aniline.^[1]

Quick Facts & Hazard Summary

(1-13C)Aniline is the isotopically labeled version of aniline, where one carbon atom is the 13C isotope. It is a colorless to brownish, oily liquid that can darken when exposed to air or light.^[2]^[3]^[4] It is primarily used in metabolic studies and as a synthetic intermediate.^[5]^[6]

Property	Value
Chemical Name	Aniline-1-13C
Synonyms	(1-13C)Benzenamine, (1-13C)Phenylamine
CAS Number	18960-62-8[7]
Molecular Formula	13CC5H7N[7]
Molecular Weight	94.12 g/mol [7]
Appearance	Colorless to yellow/brown oily liquid[2][3]
Primary Hazards	Toxic, suspected carcinogen and mutagen, combustible[8][9][10]

GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	3	Toxic if swallowed, in contact with skin or if inhaled.[10][11][12]
Serious Eye Damage	1	Causes serious eye damage.[10][11][12]
Skin Sensitization	1	May cause an allergic skin reaction.[10][11][12]
Germ Cell Mutagenicity	2	Suspected of causing genetic defects.[10][11][12]
Carcinogenicity	2	Suspected of causing cancer.[10][11][12]
Specific Target Organ Toxicity (Repeated Exposure)	1	Causes damage to organs (especially blood) through prolonged or repeated exposure.[5][10][11][12]
Hazardous to the Aquatic Environment	1	Very toxic to aquatic life.[8][13]

Storage and Stability FAQs

Proper storage is critical to maintain the integrity of (1-13C)Aniline and ensure personnel safety.

Q: What are the ideal storage conditions for (1-13C)Aniline?

A: To ensure stability and safety, (1-13C)Aniline should be stored under the following conditions:

Parameter	Recommendation
Temperature	2-8°C[5][7][14]
Atmosphere	Under an inert gas (e.g., Argon, Nitrogen).[14]
Container	Tightly closed in its original, light-resistant container.[10][14][15]
Location	In a locked, designated, cool, dry, and well-ventilated chemical storage cabinet.[11][15][16]
Protection	Protect from light, air, and moisture.[4][9][14]
Incompatibles	Store separately from strong oxidizers, strong acids, bases, and certain metals like iron and zinc.[2][9][15][16]
Containment	Use secondary containment, such as a polypropylene tub.[15]

Q: My (1-13C)Aniline has turned from colorless to a brown color. Is it still usable?

A: Aniline and its derivatives darken upon exposure to air and light due to oxidation.[2][4] While slight discoloration is sometimes considered normal, it indicates potential degradation.[17] Before use, it is highly recommended to assess the compound's purity to ensure it meets the requirements of your experiment. For critical applications, using a fresh, unoxidized lot is advisable.

Q: How should I store stock solutions of (1-13C)Aniline?

A: Aliquot stock solutions into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[4] For solutions in DMSO, store at -20°C for up to one month or -80°C for up to six months, protected from light.[4] Aqueous solutions should be prepared fresh for immediate use.[4]

Q: What container material is best for storing aniline and its solutions?

A: It is best to store aniline and its solutions in glass vials with tight-fitting caps.[4] Aniline can attack some plastics, so using plastic containers for long-term storage is not recommended.[4]

Handling and Personal Protective Equipment (PPE)

FAQs

Q: What engineering controls are required when working with (1-13C)Aniline?

A: All work with (1-13C)Aniline must be performed in a designated area with specific engineering controls.^[15] Confine all handling operations to a properly functioning and certified laboratory chemical fume hood or a glove box.^{[9][15][18]} A safety shower and eyewash station must be easily accessible.^[9]

Q: What is the correct PPE for handling (1-13C)Aniline?

A: A multi-layered approach to PPE is required due to the high toxicity of aniline.

PPE Category	Specification
Hand Protection	Wear double gloves. ^[4] Recommended materials include Butyl, Neoprene, Polyvinyl alcohol (PVA), or Viton. ^[15]
Eye Protection	Chemical splash goggles and a full-face shield. ^{[4][15][16]}
Body Protection	A fully buttoned lab coat, long pants, and closed-toe shoes are mandatory. ^[9] An impervious apron or coveralls may be required for larger quantities. ^[16]
Respiratory	Required when vapors or aerosols may be generated outside of a fume hood. Use requires medical clearance and fit-testing under an institutional respiratory protection program. ^[15]

Q: Can I use nitrile gloves?

A: Nitrile gloves are NOT recommended for prolonged contact with aniline as they offer insufficient protection.^[15] They may be used for splash protection as part of a double-gloving

strategy, but the outer gloves should be of a more resistant material like butyl or neoprene.[9]
[15] Always check manufacturer-specific glove compatibility charts.

Q: What are the essential hygiene practices?

A: Strict hygiene is mandatory. Wash hands and skin thoroughly with soap and water after handling.[9][11] Do not eat, drink, or smoke in any area where aniline is handled or stored.[10]
[11][13] Immediately remove and decontaminate any clothing that becomes soiled.[10][11][14]

Troubleshooting and Emergency Procedures

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound Discoloration	Oxidation due to exposure to air and/or light.[4]	Store under an inert atmosphere and protect from light.[14] Verify purity before use in sensitive experiments.
Inconsistent Experimental Results	Compound degradation; improper handling or storage.	Use freshly prepared solutions. [4] Re-verify storage conditions and ensure handling protocols are strictly followed under a fume hood.
Precipitate in Stock Solution	Low solubility at storage temperature; solvent evaporation.	Allow the vial to warm to room temperature before opening. Briefly sonicate to redissolve. Ensure the vial cap is sealed tightly.

Emergency Procedures

Q: What should I do in case of a spill?

A: Immediate and proper decontamination is crucial. The response depends on the size of the spill.

- Evacuate and Secure: Immediately evacuate all non-essential personnel from the area and restrict access.[19]
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.[19]
- PPE: Before cleaning, don appropriate PPE, including a lab coat, double gloves, and eye/face protection.[15][19] Respiratory protection may be necessary.[15]
- Containment: For liquid spills, contain the spill using an inert absorbent material like vermiculite, sand, or earth.[9][16][19]
- Collection: Use non-sparking tools to collect the absorbed material into a labeled, sealed container for hazardous waste.[4][16]
- Decontamination: Wipe the spill area with a decontaminating solution (e.g., a dilute bleach solution for aniline mustard can be adapted, but check institutional guidelines), followed by a rinse with soap and water.[4]
- Disposal: Dispose of all contaminated materials, including PPE, as hazardous waste.[8][15]

Q: What are the first aid measures for exposure?

A: Seek immediate medical attention in all cases of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them at rest. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Call a physician immediately. [9] [10] [11]
Skin Contact	Immediately remove all contaminated clothing. [10] Wash the affected skin with plenty of soap and water for at least 15-30 minutes. [13] [19]
Eye Contact	Immediately flush eyes with plenty of running water for at least 15 minutes, holding eyelids open. [11] [19] Remove contact lenses if present and easy to do. [11]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Immediately call a poison center or physician. [2] [9] [10]

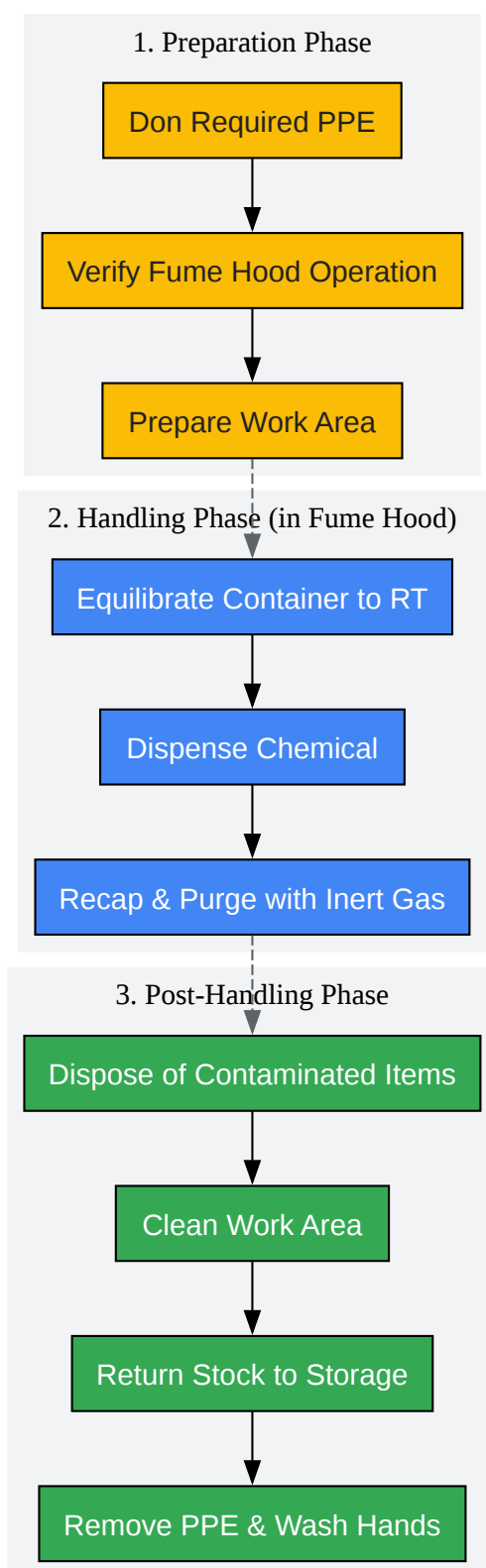
Experimental Protocols and Workflows

Protocol 1: General Protocol for Handling and Dispensing (1-13C)Aniline

- Preparation:
 - Confirm the chemical fume hood is functioning correctly.
 - Don all required PPE (lab coat, double gloves, chemical goggles, face shield).
 - Place absorbent pads on the work surface inside the fume hood.
 - Assemble all necessary equipment (glass vials, syringes, pipettes, waste container).
- Dispensing:
 - Allow the (1-13C)Aniline container to equilibrate to room temperature before opening to prevent moisture condensation.

- If stored under an inert gas, prepare to backfill the container with inert gas after dispensing.
- Carefully uncap the container inside the fume hood.
- Using a glass syringe or pipette, slowly withdraw the desired volume.
- Dispense the liquid into the reaction vessel, touching the tip of the pipette or syringe to the inner wall of the vessel to avoid splashing.
- Post-Dispensing:
 - Securely recap the (1-13C)Aniline container, flushing with inert gas if necessary.
 - Clean any contaminated equipment immediately or place it in a designated container for decontamination.
 - Wipe down the work surface.
 - Dispose of all contaminated disposables (pipette tips, pads) in the designated hazardous waste container.^[15]
 - Return the stock container to its proper storage location.^[15]
 - Remove PPE and wash hands thoroughly.

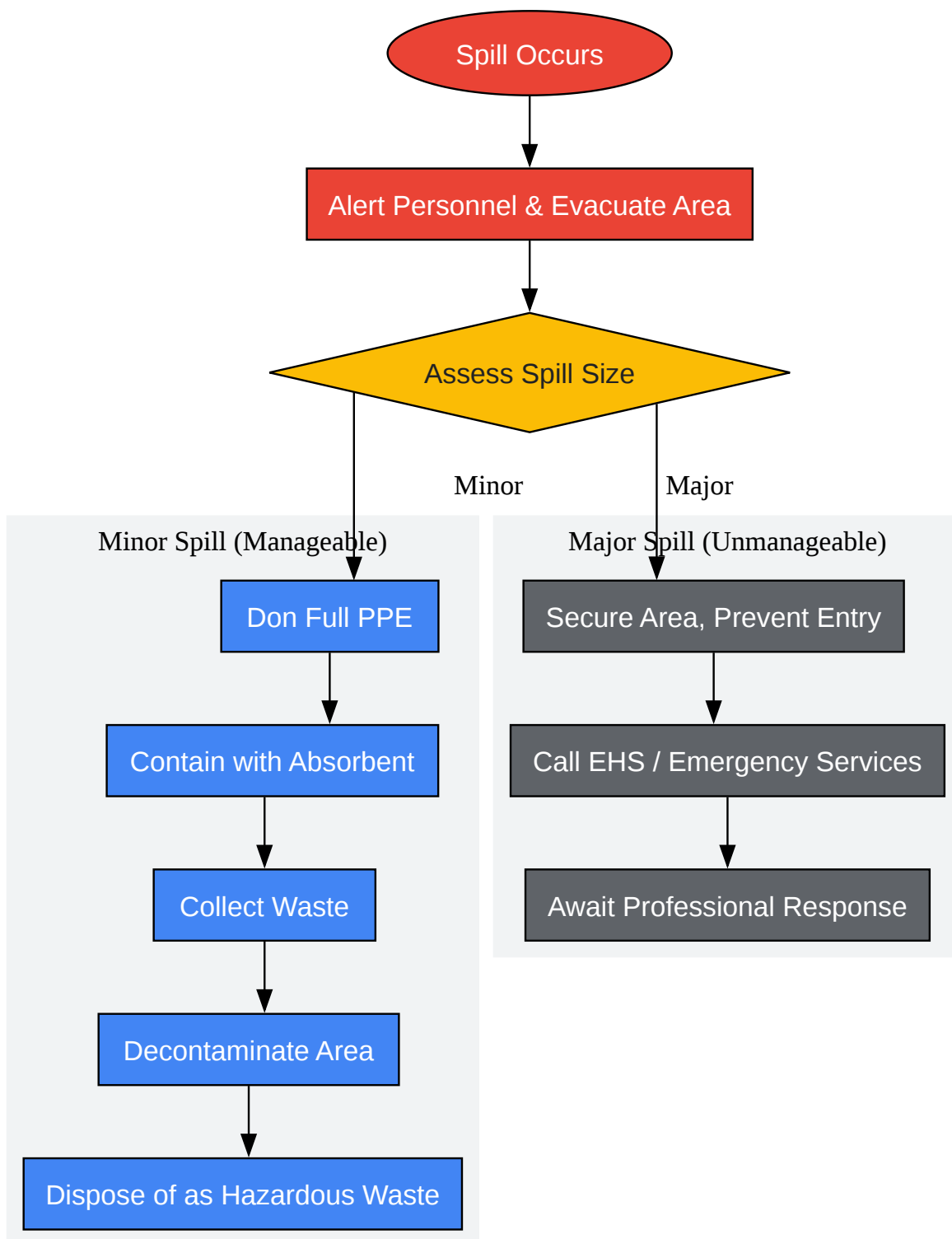
Diagram: Workflow for Safe Handling of (1-13C)Aniline



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Caption: A three-phase workflow for the safe handling of (1-13C)Aniline.

Diagram: Spill Response Logical Workflow



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Caption: Decision workflow for responding to a minor vs. major aniline spill.

Disposal Guidelines

Q: How do I dispose of (1-13C)Aniline waste?

A: All (1-13C)Aniline waste, including contaminated materials, must be treated as hazardous waste.[8][15]

- Liquid Waste: Collect in a dedicated, compatible, and clearly labeled liquid hazardous waste container.[8]
- Solid Waste: Collect items like contaminated gloves, pipette tips, and absorbent pads in a separate, clearly labeled solid hazardous waste container.[8]
- Storage: Keep waste containers tightly sealed and store them in a designated, secure secondary containment area away from incompatible materials.[8]
- Pickup: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[8][9][15] Under no circumstances should aniline waste be disposed of down the drain or in regular trash.[8][15]

Q: Can I mix aniline waste with other solvent waste?

A: No. Do not mix (1-13C)Aniline waste with other waste streams unless explicitly permitted by your institution's hazardous waste guidelines.[8] Co-mingling wastes can generate heat, pressure, or other dangerous reactions.[15]

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